

Proper Disposal of 2-Ethylstyrene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Ethylstyrene

CAS No.: 28106-30-1

Cat. No.: B3423024

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The safe and compliant disposal of **2-Ethylstyrene** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential information for researchers, scientists, and drug development professionals on the proper procedures for handling and disposing of this chemical, ensuring adherence to regulatory requirements and minimizing environmental impact.

Immediate Safety and Logistical Information

2-Ethylstyrene is classified as a flammable liquid and is harmful if inhaled.[1] Proper handling and storage are paramount to prevent accidents and exposure. Always consult the Safety Data Sheet (SDS) for complete safety information before handling this chemical.

Key Physical and Regulatory Data

The following table summarizes key quantitative data for **2-Ethylstyrene**, crucial for its proper handling and waste classification.

Property	Value	Source
Flash Point	129°F (54°C)	CAMEO Chemicals
Lower Explosive Limit (LEL)	1.9%	CAMEO Chemicals
Upper Explosive Limit (UEL)	6.1%	CAMEO Chemicals
Vapor Pressure	1.9 mmHg at 68°F (20°C)	CAMEO Chemicals
Specific Gravity	0.91 at 68°F (20°C)	CAMEO Chemicals
EPA Hazardous Waste Code	Likely D001 (Ignitable)	40 CFR 261.21

Disposal Protocol for 2-Ethylstyrene

The disposal of **2-Ethylstyrene** is regulated under the Resource Conservation and Recovery Act (RCRA) and must be managed as hazardous waste. The following protocol outlines the step-by-step procedure for its disposal from a laboratory setting.

I. Waste Determination and Classification

- Hazardous Waste Identification: Due to its flash point of 129°F (54°C), which is below the 140°F (60°C) threshold, **2-Ethylstyrene** is classified as an ignitable hazardous waste.^[2] The corresponding EPA hazardous waste code is D001.^{[3][4][5]}
- Record Keeping: Document the waste determination process, including the date and method of determination (in this case, based on its known characteristics).

II. Waste Collection and Containerization

- Container Selection: Use a chemically compatible container for collecting waste **2-Ethylstyrene**. High-density polyethylene (HDPE) or glass containers are generally suitable. Ensure the container is in good condition with a secure, leak-proof cap.
- Labeling: Immediately label the waste container with the words "Hazardous Waste," the full chemical name "**2-Ethylstyrene**," and the EPA waste code D001. The accumulation start date (the date the first drop of waste is added) must also be clearly marked.
- Segregation: Do not mix **2-Ethylstyrene** waste with other incompatible waste streams.

III. On-site Accumulation and Storage

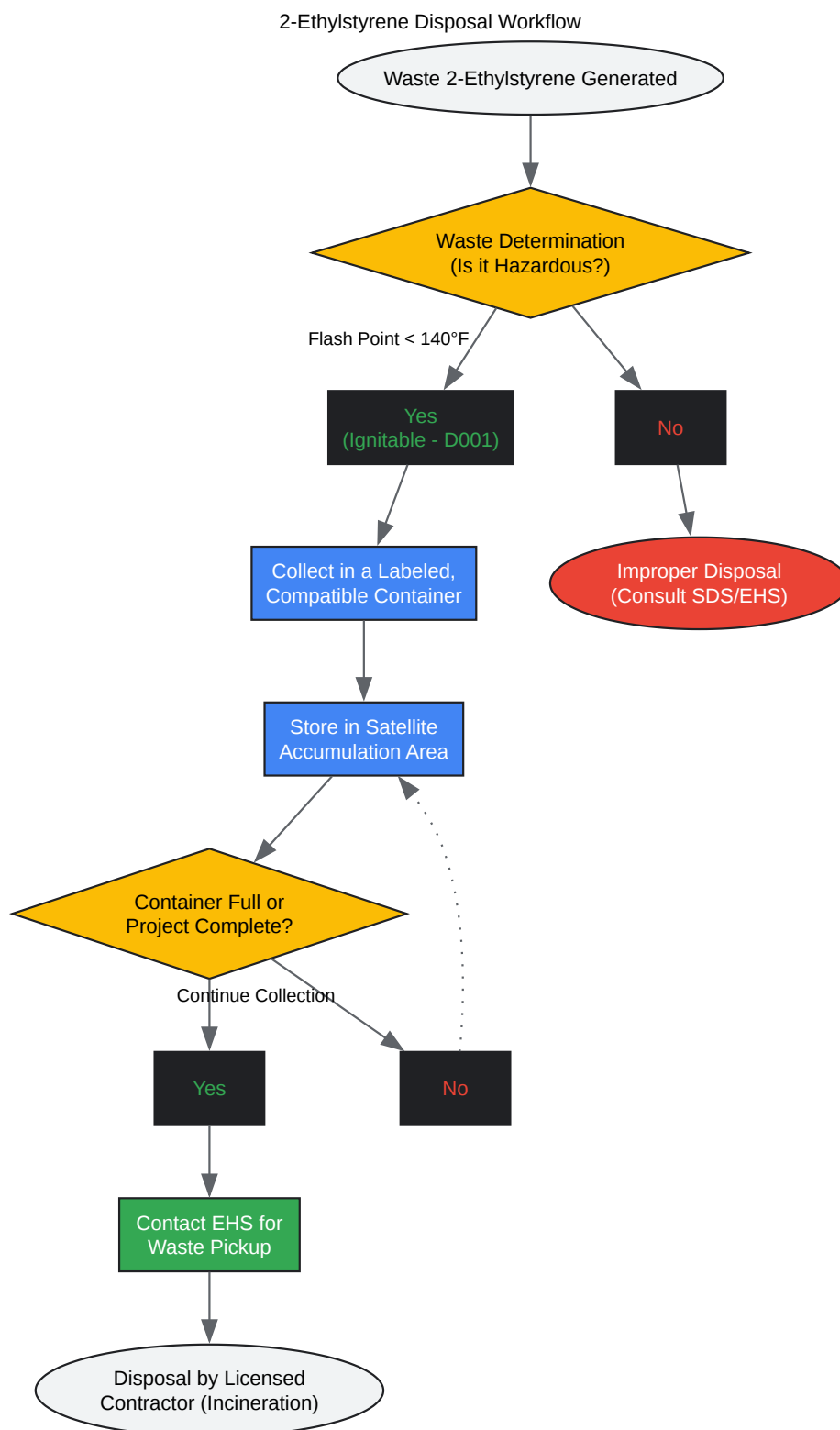
- Accumulation Area: Store the waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation and under the control of the operator.
- Secondary Containment: Place the waste container in a secondary containment bin or tray to prevent the spread of material in case of a leak or spill.
- Storage Conditions: Keep the container tightly closed except when adding waste. Store in a cool, dry, well-ventilated area away from sources of ignition such as heat, sparks, and open flames.[6]
- Quantity Limits: Adhere to the quantity limits for SAAs as defined by the EPA and your institution's policies (typically no more than 55 gallons of non-acute hazardous waste).

IV. Arranging for Disposal

- Contact Environmental Health & Safety (EHS): Once the container is full or the project is complete, contact your institution's EHS department or equivalent to arrange for a hazardous waste pickup.
- Licensed Disposal Contractor: All disposal of **2-Ethylstyrene** must be carried out by a licensed hazardous waste disposal contractor.[7] Your EHS department will coordinate with such a contractor for proper transportation and final disposal, which is typically incineration.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-Ethylstyrene**.



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Caption: Workflow for the safe disposal of **2-Ethylstyrene** waste.

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